

Essential Safety and Operational Guide for Handling 5-Iodopyrimidine

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Compound of Interest

Compound Name: **5-Iodopyrimidine**

Cat. No.: **B189635**

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This guide provides immediate, essential safety and logistical information for researchers, scientists, and drug development professionals handling **5-Iodopyrimidine**. The following procedures are based on established safety protocols and data from safety data sheets (SDS) to ensure the safe handling, storage, and disposal of this compound.

Hazard Identification and Classification

5-Iodopyrimidine is classified as a hazardous substance. It is harmful if swallowed or inhaled, causes skin irritation, and can lead to serious eye irritation. It may also cause respiratory irritation.[1]

GHS Classification:

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed [1] [2]
Acute Toxicity, Inhalation	Category 4	H332: Harmful if inhaled [1] [2]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation [1]
Serious Eye Damage/Irritation	Category 2A	H319: Causes serious eye irritation [1]
Specific Target Organ Toxicity	Category 3	H335: May cause respiratory irritation [1]

Personal Protective Equipment (PPE)

A comprehensive personal protective equipment strategy is critical to minimize exposure and ensure personal safety. The following table summarizes the recommended PPE for handling **5-Iodopyrimidine**.

Operation	Eye Protection	Hand Protection	Body Protection	Respiratory Protection
Weighing and Preparing Solutions	Chemical goggles or safety glasses with face shield[1]	Protective gloves (e.g., nitrile)[1]	Suitable protective clothing, lab coat[1]	Use in a well-ventilated area. If ventilation is inadequate, wear respiratory protection.[1]
Running Reactions and Transfers	Chemical goggles or safety glasses with face shield[1]	Protective gloves[1]	Suitable protective clothing, lab coat[1]	Work should be conducted in a well-ventilated area or a chemical fume hood.[1]
Handling Powders Outside of a Fume Hood	Chemical goggles or safety glasses with face shield[1]	Protective gloves[1]	Suitable protective clothing, lab coat[1]	In case of inadequate ventilation, wear respiratory protection.[1]
Cleaning Spills	Chemical goggles or safety glasses with face shield[1]	Protective gloves[1]	Wear suitable protective clothing.[1]	Wear respiratory protection if dust is generated.[1]

Standard Operating Procedures

Handling and Storage

Precautions for Safe Handling:

- Avoid breathing dust, mist, or spray.[1]
- Wash hands and face thoroughly after handling.[1]
- Do not eat, drink, or smoke when using this product.[1]

- Use only outdoors or in a well-ventilated area.[[1](#)]
- Wear appropriate personal protective equipment.[[1](#)]

Conditions for Safe Storage:

- Store in a well-ventilated place and keep the container tightly closed.[[1](#)]
- Store in a dry, cool area.[[1](#)]
- The recommended storage temperature is between 2 – 8 °C.[[1](#)]
- Protect from light.[[3](#)]
- Store locked up.[[1](#)]



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*Safe handling and storage workflow for **5-Iodopyrimidine**.*

Emergency Procedures

First-Aid Measures

Exposure Route	First-Aid Procedure
Inhalation	Remove the person to fresh air and keep them comfortable for breathing. If the person is not breathing, provide artificial respiration. Seek immediate medical attention. [1]
Skin Contact	Wash the affected area with plenty of soap and water. Seek immediate medical attention. [1]
Eye Contact	Immediately flush the eyes with water for at least 15 minutes. If present, remove contact lenses and continue rinsing. Seek immediate medical attention. [1]
Ingestion	Do NOT induce vomiting. Never give anything by mouth to a person who is unconscious. Call a poison center or doctor if you feel unwell. [1]

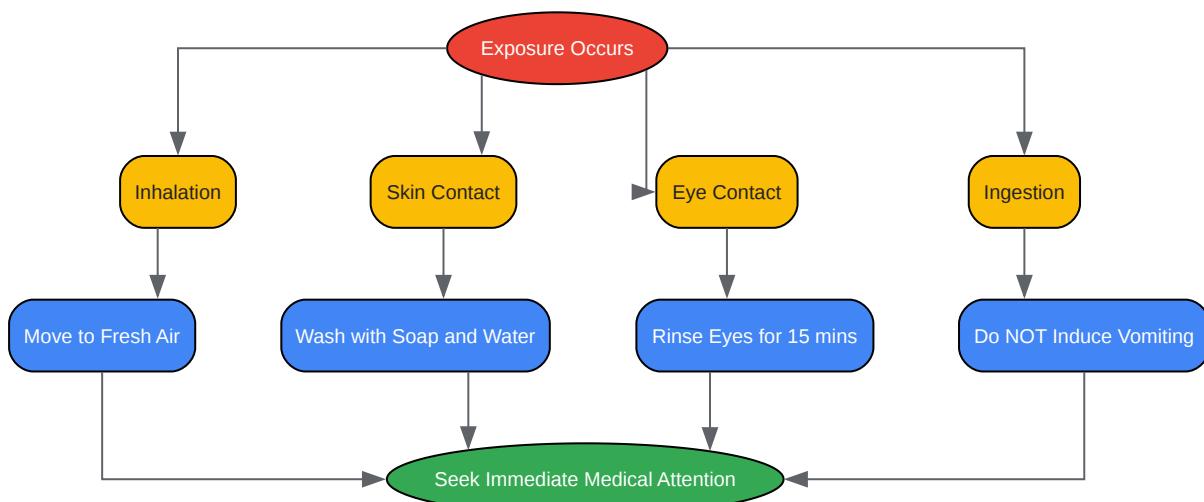
Spill and Leak Procedures

For Containment:

- If it is safe to do so, stop the leak.[\[1\]](#)

Methods for Cleaning Up:

- Sweep or shovel spills into an appropriate container for disposal.[\[1\]](#)
- Minimize the generation of dust.[\[1\]](#)
- For disposal of solid materials or residues, refer to the disposal considerations section.[\[1\]](#)



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